

Essential Safety and Handling Guide for Progesterone (Percyasterone)

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Compound of Interest

Compound Name: *Progesterone*

Cat. No.: *B2760011*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling Progesterone, a compound also known by trade names such as **Percyasterone**. Adherence to these guidelines is critical to ensure personnel safety and mitigate risks associated with this potent steroid hormone. Progesterone is classified as a potential carcinogen and a reproductive toxin for both men and women.^[1]

Personal Protective Equipment (PPE) and Safety Measures

A comprehensive approach to personal protection is mandatory when handling Progesterone in a laboratory setting. The following table summarizes the required PPE and other essential safety equipment.

Equipment	Specification	Purpose
Gloves	Chemical-resistant nitrile gloves are recommended. Consider double-gloving for enhanced protection. [2]	To prevent dermal absorption, as Progesterone can be absorbed through the skin.
Eye Protection	Safety glasses with side shields or tightly sealed goggles. [3]	To protect eyes from dust particles or splashes of solutions containing Progesterone.
Face Protection	A face shield should be worn in addition to safety glasses or goggles when there is a risk of splashes.	To provide full-face protection from accidental splashes.
Respiratory Protection	For handling solid/crystalline forms, an N-95 respirator or a higher-level respirator is required if a chemical fume hood is not available. [1] A respirator with a P3 filter is recommended for brief exposure or low pollution, while a self-contained breathing apparatus should be used for intensive or longer exposure.	To prevent inhalation of airborne powder, which can be an irritant and poses long-term health risks.
Protective Clothing	A fully buttoned lab coat or a disposable gown. [1]	To protect skin and personal clothing from contamination.
Engineering Controls	All work with solid or crystalline forms of Progesterone must be conducted in a chemical fume hood or a similar exhausted enclosure. [1]	To minimize inhalation exposure to the operator and prevent contamination of the laboratory environment.

Operational Plan: Step-by-Step Handling Procedures

Strict adherence to the following procedures is essential to minimize exposure and ensure safe handling of Progesterone.

Preparation and Weighing of Solid Progesterone:

- Location: All handling of solid Progesterone must be performed within a certified chemical fume hood to prevent inhalation of the powder.[\[1\]](#)
- Surface Preparation: Work over disposable absorbent benchtop spill pads to contain any potential spills.[\[1\]](#)
- Personal Protective Equipment: Before beginning, don all required PPE as outlined in the table above (double gloves, lab coat, eye and face protection, and appropriate respiratory protection if not in a fume hood).
- Weighing: Use a dedicated set of weighing tools (spatula, weigh paper/boat). Tare the balance with the weigh boat inside the fume hood. Carefully transfer the desired amount of Progesterone powder to the weigh boat. Avoid creating dust.
- Post-Weighing: Once the desired amount is weighed, securely close the primary container. Clean the weighing tools and the balance area within the fume hood using a damp paper towel to wipe down any residual powder. Dispose of the paper towel as hazardous waste.

Dissolving Progesterone:

- Solvent Addition: In the chemical fume hood, place the weigh boat containing the Progesterone powder into the desired flask or beaker. Add the solvent to the vessel, rinsing the weigh boat to ensure all the powder is transferred.
- Mixing: Use a magnetic stirrer or gentle swirling to dissolve the Progesterone. If heating is required, use a controlled heating mantle and ensure adequate ventilation.
- Solution Handling: Handle all Progesterone solutions over plastic-backed absorbent sheets.
[\[1\]](#)

Disposal Plan

Proper disposal of Progesterone and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- Solid Waste:
 - Contaminated materials such as gloves, disposable lab coats, weigh boats, and absorbent pads should be collected in a designated, sealed, and clearly labeled hazardous waste container (e.g., yellow sharps container for needles and syringes, yellow waste bags for other solid waste).[1]
- Liquid Waste:
 - All residual liquid solutions containing Progesterone must be collected for disposal as hazardous chemical waste.[1]
 - Do not pour Progesterone waste down the drain.
- Decontamination of Glassware:
 - Non-porous materials like glassware should be decontaminated by soaking in a 10% bleach solution for at least 24 hours before routine washing.[1]
- Waste Pickup:
 - All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office in accordance with local, state, and federal regulations.

Experimental Protocols

While specific experimental procedures will vary, the following general protocols should be adapted to your specific research needs, always prioritizing safety.

Protocol for Preparing a Progesterone Stock Solution:

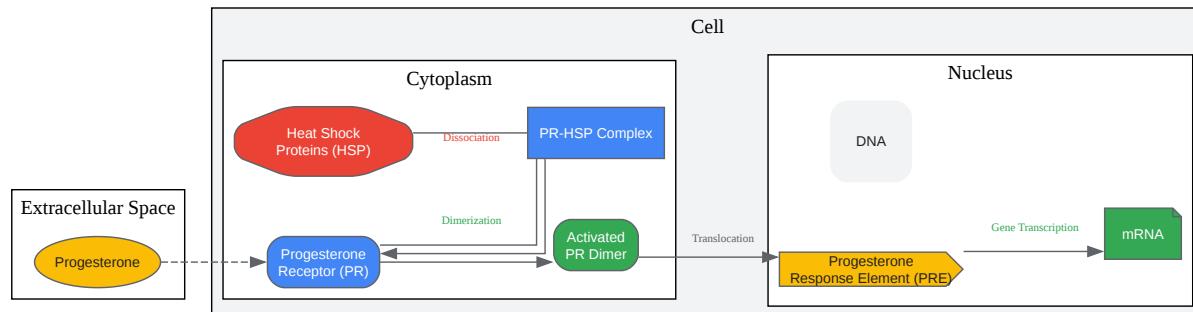
- Preparation: Set up your workspace inside a chemical fume hood with all necessary equipment (balance, glassware, spatula, solvent, etc.) and materials (Progesterone powder,

absorbent pads).

- PPE: Don the appropriate PPE as detailed above.
- Weighing: Carefully weigh the required mass of Progesterone powder as described in the "Preparation and Weighing" section.
- Dissolving: Transfer the weighed Progesterone to a volumetric flask. Add a small amount of the desired solvent (e.g., ethanol, DMSO) to dissolve the powder completely. Once dissolved, bring the solution to the final volume with the solvent.
- Labeling and Storage: Clearly label the stock solution with the chemical name, concentration, solvent, date of preparation, and your initials. Store the solution in a tightly sealed container in a designated and secure location, protected from light.
- Cleanup: Decontaminate all non-disposable equipment and the work area. Dispose of all contaminated disposable materials as hazardous waste.

Progesterone Signaling Pathway

The following diagram illustrates the classical genomic signaling pathway of Progesterone. Progesterone diffuses across the cell membrane and binds to its intracellular receptor (PR). This binding event causes the dissociation of heat shock proteins (HSPs) and dimerization of the receptor. The activated PR dimer then translocates to the nucleus, where it binds to Progesterone Response Elements (PREs) on the DNA, leading to the transcription of target genes.



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